

An In-depth Technical Guide to the Safe Handling of Liquid 1-Pentyne

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Compound of Interest

Compound Name: 1-Pentyne

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and technical information for the handling of liquid **1-Pentyne** (CAS No. 627-19-0), a highly flammable and reactive terminal alkyne. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

1-Pentyne is a colorless liquid that presents significant health and safety risks. It is classified as a highly flammable liquid and vapor, a skin and eye irritant, and may be fatal if swallowed and enters the airways due to aspiration hazard.^{[1][2][3][4]}

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.^{[2][3]}
- H304: May be fatal if swallowed and enters airways.^{[1][2][3][4]}
- H315: Causes skin irritation.^{[1][2][3][4]}
- H319: Causes serious eye irritation.^{[1][2][3][4]}
- H335: May cause respiratory irritation.^{[2][3]}

Physical and Chemical Properties

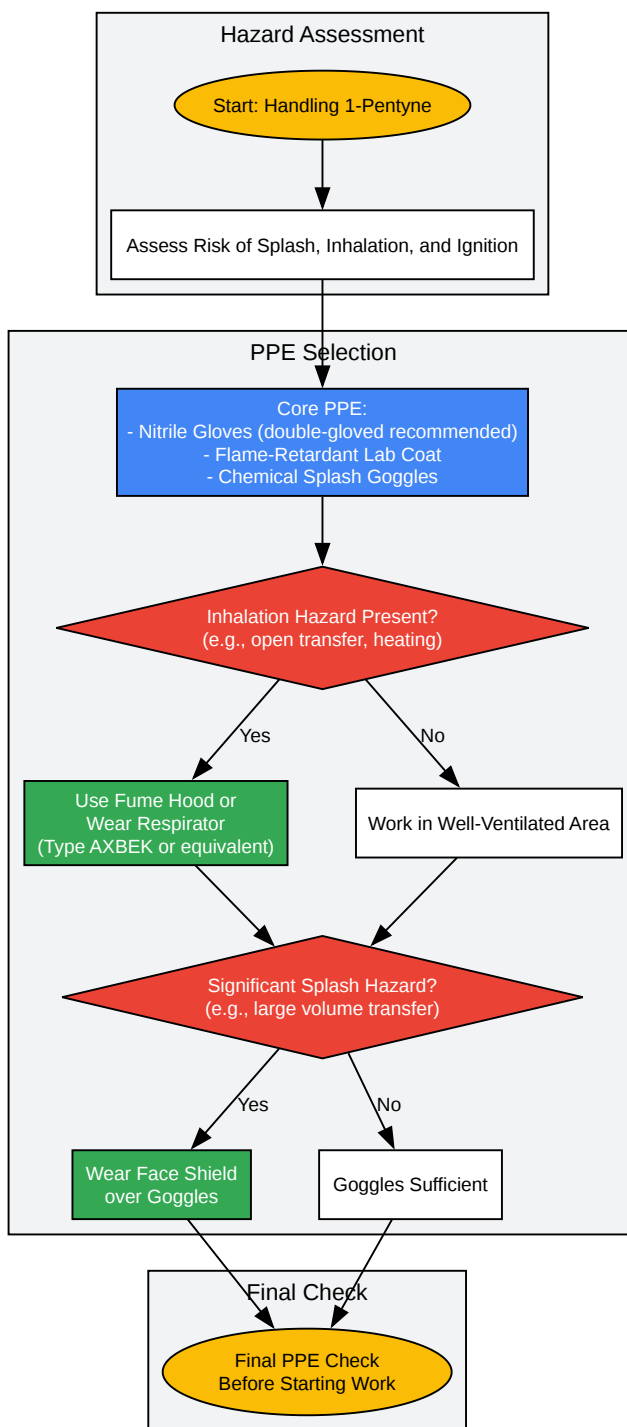
A summary of the key quantitative properties of **1-Pentyne** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₈	[5] [6]
Molar Mass	68.12 g/mol	[1] [7]
Appearance	Colorless liquid	[5] [7] [8]
Boiling Point	40-40.9 °C	[5] [6] [7] [9] [10] [11]
Melting Point	-106 to -105 °C	[5] [6] [7] [11]
Flash Point	-20 °C to -34 °C	[2] [5] [6] [7]
Density	0.691 g/mL at 25 °C	[5] [7] [9] [10]
Vapor Pressure	467 hPa at 20 °C	[5]
Water Solubility	1.05 g/L at 20-25 °C	[5] [6] [9] [10] [11]
Autoignition Temperature	270 °C	[2]
NFPA 704 Rating	Health: 0, Fire: 3, Reactivity: 3	[5]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount when handling **1-Pentyne**. The following diagram outlines the decision-making process for PPE selection based on the nature of the experimental work.

Diagram 1: PPE Selection Workflow for 1-Pentyne Handling

[Click to download full resolution via product page](#)Caption: Diagram 1: PPE Selection Workflow for **1-Pentyne** Handling.

Experimental Protocols: Safe Handling Procedures

The following protocols are designed to minimize risk during the handling and use of liquid **1-Pentyne**.

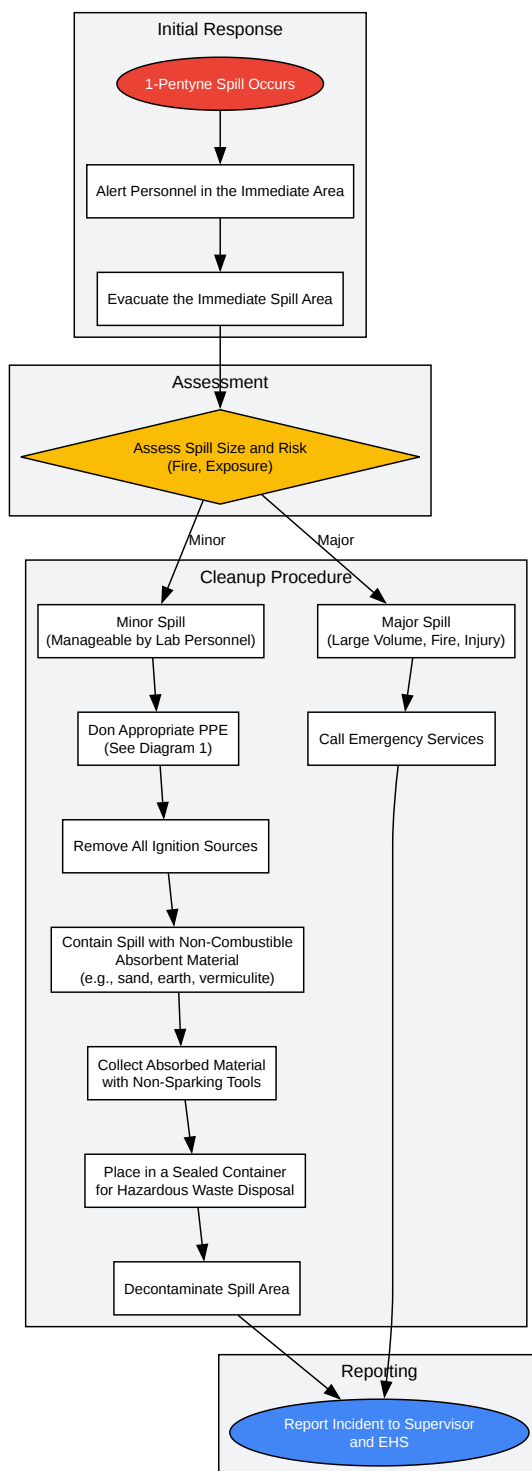
4.1 General Handling and Storage

- Ventilation: Always handle **1-Pentyne** in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[12\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[12\]](#) No smoking is permitted in the handling area.[\[2\]](#)[\[5\]](#)[\[12\]](#)
- Electrostatic Discharge: Take precautionary measures against static discharge.[\[2\]](#)[\[12\]](#)[\[13\]](#) Use only non-sparking tools and ensure all equipment is properly grounded.[\[2\]](#)[\[12\]](#)[\[14\]](#)
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong acids, strong bases, and reducing agents.[\[2\]](#)[\[5\]](#)[\[9\]](#)[\[12\]](#) Keep containers tightly closed and stored upright to prevent leakage.[\[2\]](#)[\[5\]](#)[\[12\]](#) Recommended storage temperature is between 2°C and 8°C.[\[6\]](#)[\[9\]](#)[\[11\]](#)

4.2 Spill and Leak Response

In the event of a **1-Pentyne** spill, follow the procedures outlined in the workflow below.

Diagram 2: 1-Pentyne Spill Response Workflow

[Click to download full resolution via product page](#)Caption: Diagram 2: **1-Pentyne** Spill Response Workflow.

Spill Cleanup Methodology:

- Containment: Prevent further leakage or spillage if it is safe to do so.[5] Do not let the product enter drains.[5][13]
- Absorption: Contain the spillage and then collect it with a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[5][15]
- Collection: Use non-sparking tools to collect the absorbed material.[12][14][15]
- Disposal: Place the collected material into a suitable, closed container for disposal according to local and national regulations.[5][12][13] Offer surplus and non-recyclable solutions to a licensed disposal company.[5]

First Aid Measures

Immediate medical attention is crucial in the event of exposure to **1-Pentyne**.

- Inhalation: If inhaled, move the person into fresh air.[5][12] If not breathing, give artificial respiration.[5][12] Consult a physician.[5]
- Skin Contact: In case of skin contact, wash off with soap and plenty of water.[5] Remove contaminated clothing immediately.[2][12] Consult a physician if irritation persists.[5][12]
- Eye Contact: In case of eye contact, rinse cautiously with water for several minutes.[2][5][12] Remove contact lenses, if present and easy to do.[2][5][12] Continue rinsing.[2][5][12] Get immediate medical advice/attention.[5][12]
- Ingestion: If swallowed, do NOT induce vomiting.[4][5] Never give anything by mouth to an unconscious person.[5] Rinse mouth with water and immediately call a poison center or doctor/physician.[4][5] Aspiration may cause pulmonary edema and pneumonitis.[5]

Fire-Fighting Measures

- Extinguishing Media: Use dry powder or dry sand to extinguish a fire.[5] Do NOT use a water jet.[5] Water may be ineffective but can be used as a spray to cool unopened containers.[5][15]

- Special Hazards: **1-Pentyne** is highly flammable and its vapors can form explosive mixtures with air.[13][14] Vapors are heavier than air and may travel to a source of ignition and flash back.[16] Hazardous decomposition products formed under fire conditions include carbon oxides.[5]
- Firefighter Protection: Wear a self-contained breathing apparatus for firefighting if necessary. [5]

Disposal Considerations

Dispose of **1-Pentyne** and its containers in accordance with all applicable local, state, and federal regulations.[5][12] Do not mix with other waste.[5] Handle uncleaned containers as you would the product itself.[5] It is recommended to use a licensed disposal company for surplus and non-recyclable solutions.[5]

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